

synthesis and properties of Boron potassium oxide (B5KO8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boron potassium oxide (B5KO8)

Cat. No.: B080282

[Get Quote](#)

An In-depth Technical Guide to **Boron Potassium Oxide (B5KO8)**

Introduction

Boron potassium oxide, systematically known as potassium pentaborate (B5KO8), is an inorganic compound that belongs to the family of alkali metal borates. It exists in both anhydrous (KB5O8) and hydrated forms, with potassium pentaborate tetrahydrate (KB5O8·4H2O) being a common variant.^[1] This compound is a white, crystalline, mild alkaline salt that results from the controlled reaction of potassium hydroxide, water, and boric acid.^{[1][2]} While it has a long history of use in various industrial applications, the unique structural characteristics of borates—specifically their ability to form complex polymeric networks of trigonal BO3 and tetrahedral BO4 units—make them subjects of ongoing research for advanced materials.^[3]

This technical guide provides a comprehensive overview of the synthesis and properties of potassium pentaborate, tailored for researchers, scientists, and professionals in drug development who may be interested in the broader applications of boron-containing compounds.

Properties of Potassium Pentaborate

Potassium pentaborate's properties are dictated by its composition and crystalline structure. The anhydrous form is a stable solid at high temperatures, while the hydrated forms are more common under ambient conditions.

Physical and Chemical Properties

Potassium pentaborate is a white, odorless crystalline solid.[4] It is soluble in water but insoluble in organic solvents.[5] The aqueous solutions of potassium pentaborate exhibit a pH that decreases with increasing concentration.[4] It has a tendency to absorb moisture when exposed to a humid environment.[4]

Table 1: General Physical and Chemical Properties of Potassium Pentaborate

Property	Value	Source
Formula	KB5O8 (anhydrous)	[6]
	KB5O8·4H2O (tetrahydrate)	[1]
Appearance	White crystalline granules or powder	[1][5]
Molecular Weight	239.17 g/mol (for K[B5O7(OH)2])	[5]
Specific Gravity	1.74	U.S. Borax
Solubility	Soluble in water	[5]

| Stability | Chemically stable under normal conditions | U.S. Borax |

Crystallographic Data

The fundamental building blocks of potassium pentaborate are complex borate anions. The structure of a hydrated variant, K[B5O7(OH)2], has been characterized in detail, revealing a polyborate anion composed of two six-membered rings linked by a common BO4 tetrahedron. [5] These units link to form helical chains.[5] The anhydrous form, α-KB5O8, has also been characterized.

Table 2: Crystallographic Data for Potassium Pentaborate and a Related Hydrated Form

Parameter	K[B5O7(OH)2]	α -KB5O8
Crystal System	Monoclinic	Orthorhombic
Space Group	P21/c	Pbca (61)
a (Å)	7.6690	8.605
b (Å)	9.0445	8.639
c (Å)	12.2304	21.721
α (°)	90	90
β (°)	119.132	90
γ (°)	90	90
Unit Cell Volume (Å ³)	741.01	1614.28
Z	4	Data not available

| Source [\[\[5\]](#) [\[\[6\]](#) |

Thermal Properties

The thermal behavior of potassium pentaborate is crucial for its application in high-temperature environments like glass manufacturing and metallurgy. The hydrated form undergoes dehydration upon heating.

Table 3: Thermal Properties of Potassium Pentaborate

Property	Description	Temperature	Source
Dehydration	The tetrahydrate form begins to lose water of crystallization.	~105-130°C	[1][4]
	Continues to lose water molecules up to this temperature.	~400-500°C	[1][4]
Melting Point	The anhydrous form fuses to a clear glass.	780°C	[1]

| Decomposition | Pentaborate salts generally undergo a two-stage thermal decomposition to B₂O₃. The first stage (<250°C) is dehydration. | <250°C - 1000°C |[7][8] |

Optical Properties

Borate crystals are renowned for their excellent optical transparency in the UV region and their nonlinear optical (NLO) properties. Potassium pentaborate is no exception and has been studied for these characteristics.

Table 4: Optical Properties of Potassium Pentaborate

Property	Value / Description	Source
Optical Absorption	Absorption edge observed at approximately 340 nm for hydrothermally synthesized powders.	[9]
Refractive Index (n)	Varies from 1 to 2.8 for In-doped crystals.	[10]
Direct Optical Energy Gap (E _g)	Estimated in the range of 2.31 to 2.46 eV.	[10]

| Nonlinear Optical (NLO) Properties | Confirmed by Kurtz-Perry powder SHG analysis. |[10] |

Synthesis of Potassium Pentaborate

Several methods have been developed for the synthesis of potassium pentaborate, ranging from simple aqueous reactions to hydrothermal and solid-state methods.

Experimental Protocols

1. Aqueous Solution Synthesis from Potassium Hydroxide and Boric Acid

This is the most straightforward method for producing potassium pentaborate tetrahydrate.[\[1\]](#)

- Reagents and Equipment:
 - Potassium hydroxide (KOH)
 - Boric acid (H₃BO₃)
 - Distilled water
 - Reaction vessel with stirring and temperature control
 - Crystallization dish
 - Filtration apparatus
- Procedure:
 - A solution of potassium hydroxide is prepared by dissolving it in distilled water.
 - Boric acid is slowly added to the KOH solution in a stoichiometric ratio while stirring. The reaction is a controlled neutralization.
 - Reaction: $\text{KOH} + 5\text{H}_3\text{BO}_3 \rightarrow \text{KB}_5\text{O}_8 \cdot 4\text{H}_2\text{O} + 4\text{H}_2\text{O}$ [\[11\]](#)
 - The resulting solution is concentrated by heating to promote crystallization upon cooling.
 - The solution is cooled slowly to allow for the formation of potassium pentaborate tetrahydrate crystals.

- The crystals are collected by filtration, washed with cold water, and dried at room temperature.

2. Hydrothermal Synthesis of $\text{K}[\text{B}_5\text{O}_7(\text{OH})_2]$

Hydrothermal synthesis allows for the formation of high-quality single crystals under elevated temperature and pressure.

- Reagents and Equipment:
 - Gallium(III) oxyhydroxide ($\text{GaO}(\text{OH})$) - Note: Used in this specific reported synthesis, may act as a mineralizer.
 - Boric acid (H_3BO_3)
 - Potassium nitrate (KNO_3)
 - Distilled water
 - Teflon-lined stainless steel autoclave
 - Oven or furnace
- Procedure:[\[5\]](#)
 - A mixture of $\text{GaO}(\text{OH})$ (0.06 g), H_3BO_3 (0.47 g), KNO_3 (0.15 g), and distilled water (0.1 ml) is prepared.
 - The mixture is sealed in a Teflon-lined autoclave.
 - The autoclave is heated to 483 K (210 °C) and maintained at this temperature for 3 days.
 - The autoclave is then cooled to room temperature.
 - The resulting colorless crystals are collected, washed with hot deionized water, and dried in a vacuum dryer.

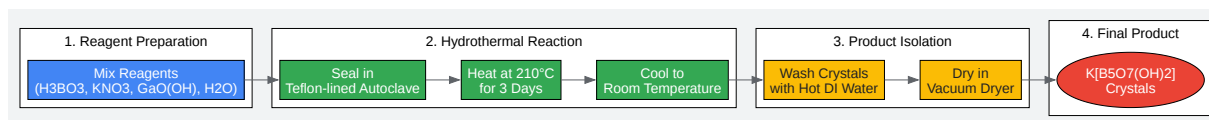
3. Solid-State Synthesis from Potassium Carbonate and Boric Acid

This method avoids the use of large volumes of solvent and can produce the anhydrous form directly.

- Reagents and Equipment:
 - Potassium carbonate (K_2CO_3)
 - Boric acid (H_3BO_3)
 - Mixer/grinder (e.g., mortar and pestle)
 - Furnace or high-temperature oven
- Procedure:[\[3\]](#)
 - Potassium carbonate and boric acid are mixed in their stoichiometric ratio. A small amount of water is added (mass ratio of water to solid reactants of 0.05:1 to 0.1:1).
 - The mixture is stirred for 15-30 minutes at room temperature. During this time, the reaction begins with the release of CO_2 .
 - The temperature is then raised to 80-100 °C.
 - The product is held at this temperature until it is completely dry to complete the reaction.
 - The resulting product is a fine white crystalline powder. This method reports a product yield of 90-95%.

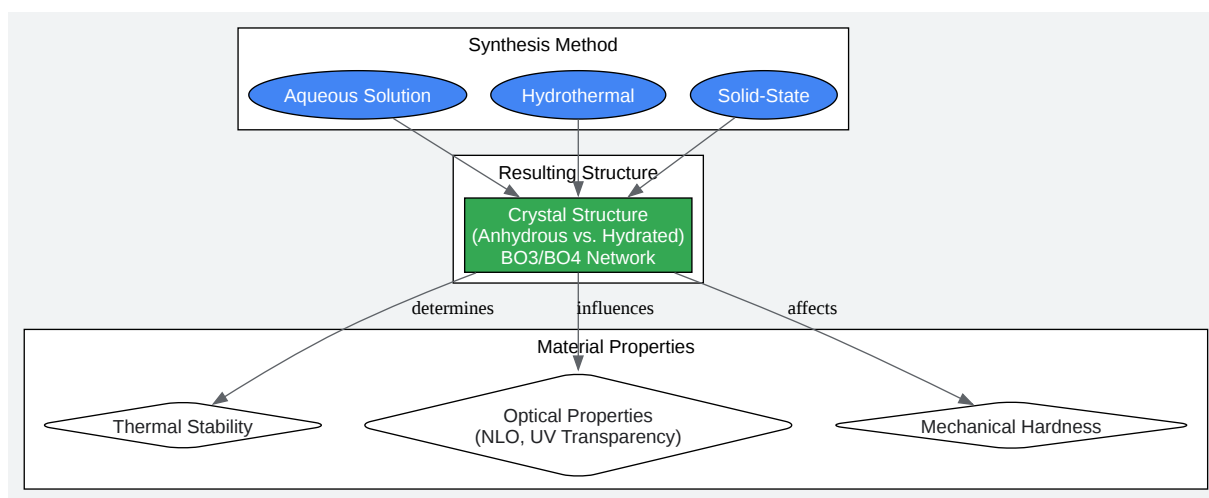
Visualizations of Workflows and Relationships

Diagrams created using Graphviz provide clear visual representations of experimental and logical processes.



[Click to download full resolution via product page](#)

Caption: Workflow for the hydrothermal synthesis of K[B₅O₇(OH)₂] crystals.



[Click to download full resolution via product page](#)

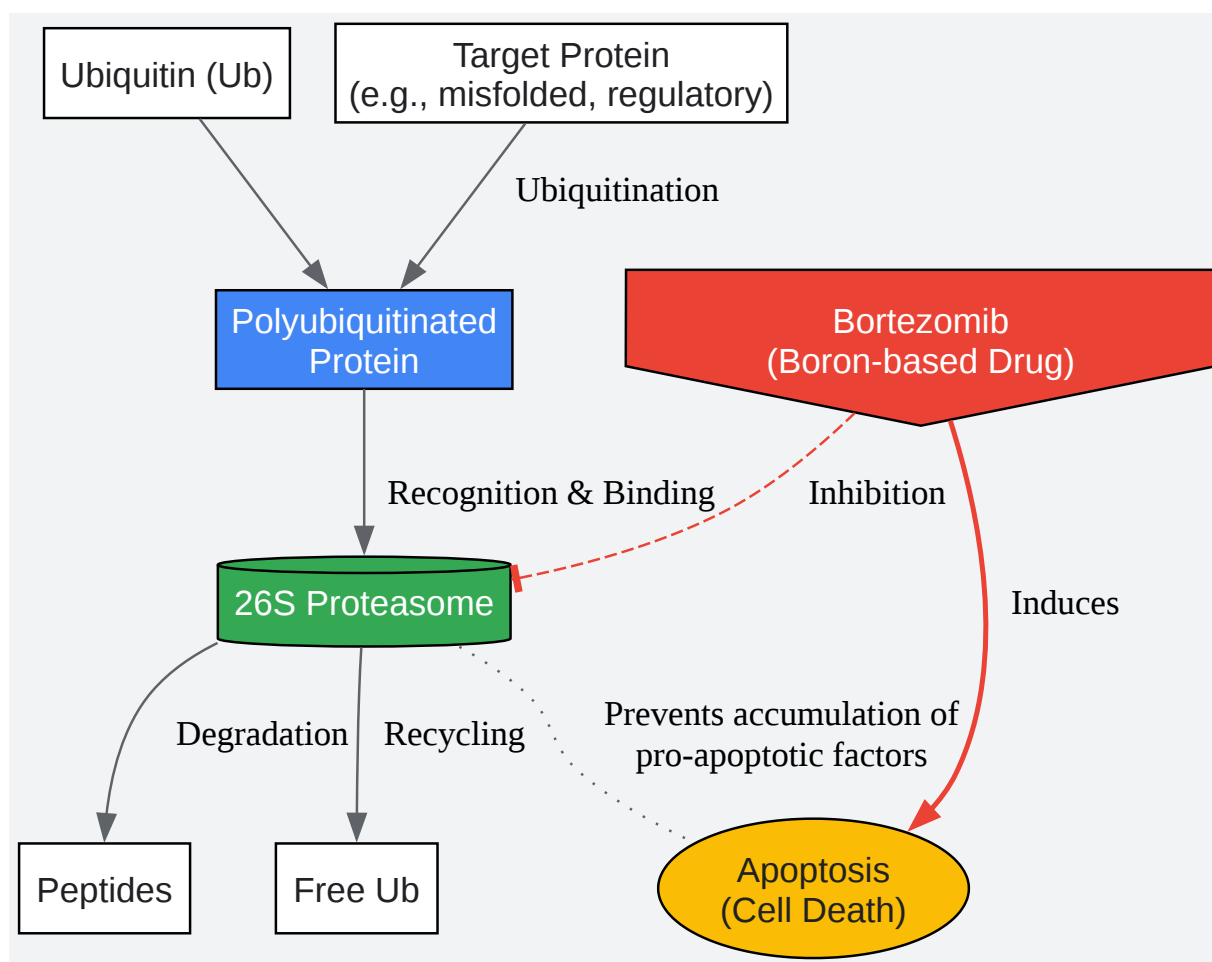
Caption: Relationship between synthesis, structure, and properties of borates.

Relevance to Drug Development Professionals

While potassium pentaborate itself is primarily used in industrial applications, the broader class of boron-containing compounds is of significant and growing interest in medicine and drug development.^[12] Boron's unique chemistry, including its ability to form stable covalent bonds and its Lewis acidity, allows for novel mechanisms of action.^[12]

Boron-based drugs have emerged as powerful therapeutics. A prime example is Bortezomib (Velcade), a dipeptide boronic acid that acts as a potent and reversible inhibitor of the 26S proteasome, a key component of the cellular machinery for protein degradation.^[12] By inhibiting the proteasome, Bortezomib disrupts protein homeostasis, leading to apoptosis (programmed cell death) in cancer cells. It is approved for treating multiple myeloma and mantle cell lymphoma.

The relevance for this audience lies in understanding the fundamental chemistry and synthesis of boron compounds like B5KO8, which can inform the design of more complex, biologically active boron-containing molecules. Boron's ability to capture neutrons has also led to its use in Boron Neutron Capture Therapy (BNCT), a targeted cancer treatment.^[13]



[Click to download full resolution via product page](#)

Caption: The Ubiquitin-Proteasome Pathway and its inhibition by Bortezomib.

Applications

The applications of potassium pentaborate are diverse, stemming from its properties as a source of boric oxide and its fluxing capabilities.

- **Metallurgy and Welding:** It is used as a flux in soldering, brazing, and welding, where it dissolves metal oxides and creates a protective barrier against further oxidation.^{[1][4]} It is particularly useful for stainless steel and non-ferrous metals.^[1]
- **Metal Refining:** In refining copper, copper alloys, and precious metals, it serves as a cover flux.^[4]

- Industrial Fluids: As an additive in automotive and industrial gear lubricants, finely dispersed potassium borates form a resilient film on metal surfaces under extreme pressure, providing anti-wear and anti-corrosion properties.[1]
- Cement and Construction: It acts as a set retardant in cements, which is useful in applications like oil well drilling where cement must be pumped to great depths before hardening.[1] It can also be used as a flame retardant.[5]
- Agriculture: It serves as a source of the essential micronutrient boron in fertilizers.[5]
- Glass and Ceramics: Like other borates, it is a component in the manufacturing of various types of glass and ceramic glazes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. borax.com [borax.com]
- 2. Potassium Borates | Borates Today [borates.today]
- 3. RU2063380C1 - Process for preparing potassium pentaborate - Google Patents [patents.google.com]
- 4. Potassium Pentaborate | Strong and versatile soluble vorate | U.S. Borax [borax.com]
- 5. Potassium pentaborate - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mp-12183: KB5O8 (orthorhombic, Pbca, 61) [legacy.materialsproject.org]
- 7. Structural (XRD) and thermal (DSC, TGA) and BET analysis of materials derived from non-metal cation pentaborate salts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. semanticscholar.org [semanticscholar.org]

- 12. mdpi.com [mdpi.com]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [synthesis and properties of Boron potassium oxide (B5KO8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080282#synthesis-and-properties-of-boron-potassium-oxide-b5ko8]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com